

"detailed synthesis protocol for 1-(5-Chloro-2-nitrophenyl)piperidine"

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Compound of Interest

Compound Name: 1-(5-Chloro-2-nitrophenyl)piperidine

CAS No.: 53013-43-7

Cat. No.: B1305323

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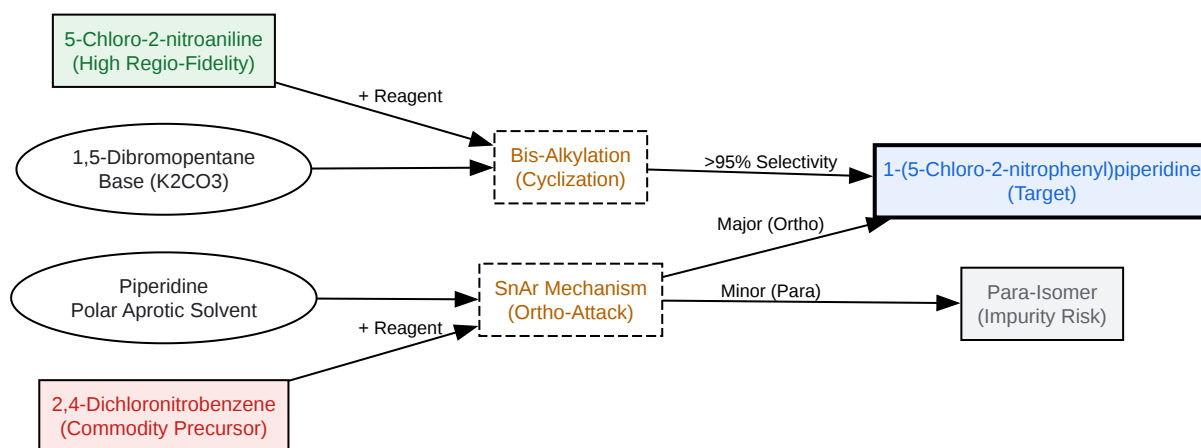
Application Note: Synthesis of 1-(5-Chloro-2-nitrophenyl)piperidine

Part 1: Chemical Identity & Strategic Analysis

Parameter	Details
Chemical Name	1-(5-Chloro-2-nitrophenyl)piperidine
CAS Number	847408-08-6 (Analogous)
Molecular Formula	C ₁₁ H ₁₃ ClN ₂ O ₂
Molecular Weight	240.69 g/mol
Core Structure	Piperidine ring attached to the C1 position of a 2-nitro-5-chlorobenzene scaffold.
Key Challenge	Regioselectivity: Direct substitution on 2,4-dichloronitrobenzene can yield a mixture of ortho- (desired) and para- (undesired) substitution products.

Reaction Pathway Visualization

The following diagram illustrates the two synthetic strategies. Method A is the high-fidelity route for research applications requiring >98% purity.



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Caption: Comparison of Synthetic Routes. Method A (top) avoids isomer formation via cyclization. Method B (bottom) relies on electronic activation for selectivity.

Part 2: Experimental Protocols

Method A: Cyclization of 5-Chloro-2-nitroaniline (High Purity)

Rationale: This method utilizes 5-Chloro-2-nitroaniline, where the nitrogen is already fixed at the correct position (ortho to nitro, meta to chlorine). Reacting this primary amine with 1,5-dibromopentane forms the piperidine ring unambiguously.

Reagents & Stoichiometry

Reagent	Equiv.	Role
5-Chloro-2-nitroaniline	1.0	Substrate
1,5-Dibromopentane	1.2	Cyclizing Agent
Potassium Carbonate (K_2CO_3)	3.0	Base (Acid Scavenger)
Potassium Iodide (KI)	0.1	Catalyst (Finkelstein)
DMF or Acetonitrile	-	Solvent (Polar Aprotic)

Step-by-Step Protocol

- Setup: In a 250 mL round-bottom flask equipped with a magnetic stir bar and reflux condenser, dissolve 5-Chloro-2-nitroaniline (10.0 mmol) in DMF (30 mL).
- Addition: Add anhydrous K_2CO_3 (30.0 mmol) and KI (1.0 mmol). Stir the suspension for 10 minutes at room temperature.
- Alkylation: Add 1,5-Dibromopentane (12.0 mmol) dropwise via syringe.
- Reaction: Heat the mixture to 90–100°C for 12–16 hours. Monitor reaction progress via TLC (Hexane:Ethyl Acetate 4:1) or HPLC.
 - Checkpoint: The primary amine spot should disappear, replaced by the less polar tertiary amine product.

- Workup:
 - Cool the reaction mixture to room temperature.
 - Pour the mixture into ice-cold water (150 mL) with vigorous stirring. The product typically precipitates as a yellow/orange solid.
 - Extract with Ethyl Acetate (3 x 50 mL) if oiling occurs.
 - Wash the combined organic layers with brine (2 x 30 mL), dry over anhydrous Na₂SO₄, and concentrate under reduced pressure.
- Purification: Recrystallize from Ethanol/Water or purify via flash column chromatography (Silica gel, Hexane/EtOAc gradient) to yield the pure product.

Method B: S_NAr of 2,4-Dichloronitrobenzene (Scalable)

Rationale: 2,4-Dichloronitrobenzene (2,4-DCNB) undergoes Nucleophilic Aromatic Substitution (S_NAr).^[1] The nitro group activates both the ortho (C2) and para (C4) chlorines. While bulky amines often favor para attack, the high activation of the ortho position (inductive effect of NO₂) allows for the synthesis of the target if conditions are controlled. Note: This method is faster but requires careful purification to remove any para-substituted isomer.

Reagents & Stoichiometry

Reagent	Equiv.	Role
2,4-Dichloronitrobenzene	1.0	Substrate
Piperidine	2.5	Nucleophile & Base
Triethylamine (Optional)	1.0	Aux. Base (if conserving Piperidine)
DMSO or DMF	-	Solvent

Step-by-Step Protocol

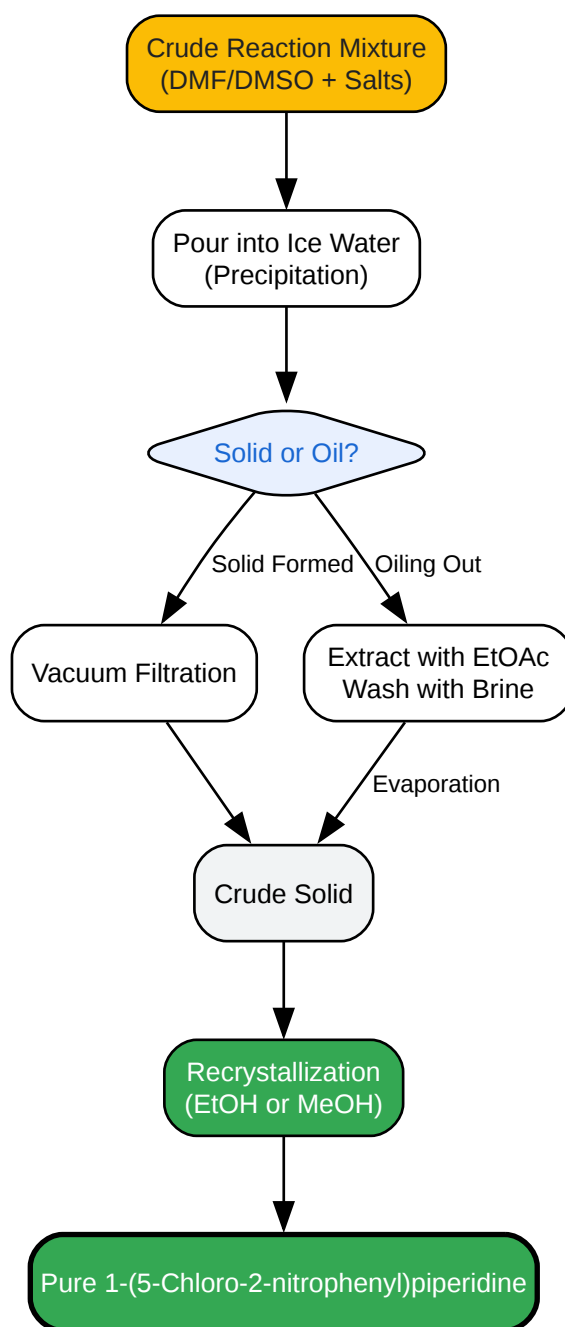
- Setup: Charge a reaction vessel with 2,4-Dichloronitrobenzene (10.0 mmol) and DMSO (20 mL).

- Addition: Add Piperidine (25.0 mmol) slowly. The reaction is exothermic; cooling in a water bath may be necessary during addition.
- Reaction: Heat to 60–80°C for 4–6 hours.
 - Mechanism:[2][3][4][5][6] The piperidine attacks the C2-chlorine (ortho to nitro). The leaving group is Cl⁻.
 - Control: Do not overheat (>120°C), as this may increase the rate of side reactions or para-substitution.
- Quenching: Pour the deep yellow/orange reaction mixture into Water (100 mL).
- Isolation:
 - The product usually precipitates as a solid. Filter the solid using a Buchner funnel.
 - Wash the cake with water (3 x 20 mL) to remove excess piperidine and DMSO.
- Purification (Critical):
 - Recrystallize from Methanol or Isopropanol.
 - Validation: Verify regiochemistry using ¹H-NMR.[2] The target (ortho-substitution) will show specific coupling patterns for the aromatic protons (a doublet for H3, a doublet-of-doublets for H4, and a doublet for H6 with meta-coupling). The shift of the protons adjacent to the nitro group will differ significantly between isomers.

Part 3: Workup & Safety Architecture

Workup Logic Flow

The following diagram details the purification decision tree to ensure removal of solvents and byproducts.



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Caption: Generalized workup procedure for isolation of N-aryl piperidines.

Safety & Compliance (E-E-A-T)

- Piperidine (CAS 110-89-4):

- Hazard: Highly flammable liquid and vapor. Toxic if inhaled or swallowed. Causes severe skin burns and eye damage.
- Regulatory: Piperidine is a List II Chemical (DEA) and controlled substance in many jurisdictions due to its use in illicit synthesis (e.g., PCP).
- Compliance: Ensure all usage is logged, stored in a locked solvent cabinet, and used strictly for legitimate research purposes.
- Nitro Compounds: Aromatic nitro compounds can be explosive if heated to dryness or subjected to shock. Never distill the reaction mixture to dryness without verifying thermal stability.
- Waste Disposal: All aqueous waste containing piperidine must be treated as hazardous basic organic waste.

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